

# An In-depth Technical Guide to Ethanedioyl Dibromide (Oxalyl Bromide)

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## Compound of Interest

Compound Name: *Ethanedioyl dibromide*

Cat. No.: *B108731*

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This technical guide provides a comprehensive overview of the chemical compound with the molecular formula  $C_2Br_2O_2$ , commonly known as oxalyl bromide. The internationally recognized IUPAC nomenclature for this compound is **Ethanedioyl dibromide**. This document details its chemical properties, synthesis protocols, and key applications in organic synthesis, presenting data in a clear, structured format for ease of reference.

## Chemical Identity and Properties

**Ethanedioyl dibromide** is a significant reagent in organic chemistry, valued for its reactivity as a brominating agent.<sup>[1]</sup> It is a di-acyl halide, structurally consisting of two carbonyl groups single-bonded to each other, with each carbonyl carbon also bonded to a bromine atom.

Table 1: Physicochemical Properties of **Ethanedioyl Dibromide**

Property	Value	Reference
Molecular Formula	C <sub>2</sub> Br <sub>2</sub> O <sub>2</sub>	[1][2]
IUPAC Name	Ethanedioyl dibromide	[3][4]
Synonyms	Oxalyl bromide, Oxalic acid dibromide	[5]
CAS Number	15219-34-8	[1][2][6]
Molecular Weight	215.83 g/mol	[1][2][6]
Appearance	Clear, colorless to light yellow/dark yellow liquid	[1][2]
Melting Point	-19 °C	[1][5]
Boiling Point	105-107 °C at 760 mmHg; 16-17 °C at 10 mmHg	[1][2][5]
Density	1.517 g/mL at 25 °C	[1][2][6]
Refractive Index	n <sub>20</sub> /D 1.522	[1][2][5]
Solubility	Reacts violently with water. Soluble in benzene (slightly) and chloroform.	[1][2][5]
SMILES String	BrC(=O)C(Br)=O	[6]
InChI Key	JAZLVNXWYDFQFE-UHFFFAOYSA-N	[6]

## Experimental Protocols

### Synthesis of Ethanedioyl Dibromide

A common laboratory-scale synthesis of **ethanedioyl dibromide** involves the reaction of oxalyl chloride with hydrogen bromide.[7]

Materials:

- Oxalyl chloride (pure)
- Hydrogen bromide gas
- Mercury (for purification)

#### Procedure:

- Into 100g of pure oxalyl chloride, pass a steady stream of hydrogen bromide gas. A molar ratio of 8 moles of hydrogen bromide per mole of oxalyl chloride is recommended.<sup>[7]</sup>
- Continue this process for approximately 12 hours.<sup>[7]</sup>
- Allow the reaction mixture to stand for an additional 6 hours.<sup>[7]</sup>
- Fractionally distill the resulting mixture. Collect the fraction that boils at 102-103 °C at a pressure of 720 mmHg. This fraction is the **ethanedioyl dibromide**, typically obtained with a yield of around 85%.<sup>[7]</sup>
- To remove any discoloration caused by residual bromine, shake the collected product with a small amount of mercury.<sup>[7]</sup>

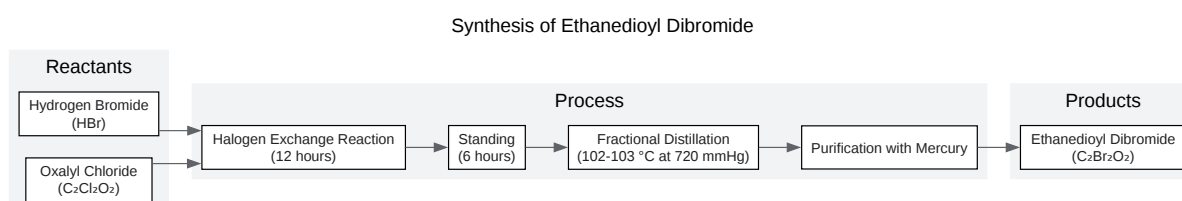
Safety Precautions: **Ethanedioyl dibromide** is a reactive and hazardous compound. It reacts violently with water, releasing corrosive fumes, and is harmful if inhaled.<sup>[1]</sup> All manipulations should be carried out in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, must be worn.<sup>[1]</sup> Store the compound in a cool, dry place in a tightly sealed container, away from moisture.<sup>[1]</sup>

## Applications in Organic Synthesis

**Ethanedioyl dibromide** is a versatile reagent primarily used in organic synthesis. Its main application is as a brominating agent.<sup>[1]</sup> It is also utilized in the preparation of other chemical intermediates. For instance, it plays a role in the conversion of cyclopentane-1,3-dione to 3-bromocyclopenten-2-one, a valuable step in the synthesis of more complex molecules.<sup>[1]</sup> Furthermore, it is a reactant for the synthesis of various compounds, including mutasynthons for ansamitocin derivatives and for the asymmetrical synthesis of glycosyl bromides.

## Logical Relationships in Synthesis

The synthesis of **ethanedioyl dibromide** from oxalyl chloride is a straightforward halogen exchange reaction. The logical flow of this process is depicted in the diagram below.



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Caption: Workflow for the synthesis of **Ethanedioyl Dibromide**.

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